

ACY-1083 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: ACY-1083

Cat. No.: B15583906

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ACY-1083 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental application of **ACY-1083**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ACY-1083**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **ACY-1083**.

Q2: What is the solubility of **ACY-1083** in DMSO?

A2: There are varying reports on the solubility of **ACY-1083** in DMSO, which may depend on the purity of the compound and the DMSO itself. Reported solubilities range from 0.1 mg/mL to as high as 237.5 mg/mL.^{[1][2]} For most in vitro applications, preparing a stock solution in the range of 10 mM to 100 mg/mL is common.^{[3][4]} It is crucial to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and water content can significantly impact solubility.^[3]

Q3: Are there other solvents in which **ACY-1083** is soluble?

A3: **ACY-1083** is reported to be slightly soluble in acetonitrile (0.1-1 mg/mL).^[1] For in vivo studies, various co-solvent systems are used to achieve the desired concentration and bioavailability.

Q4: How should I store **ACY-1083** powder and stock solutions?

A4: The solid powder form of **ACY-1083** should be stored at -20°C.[1][4][5] Stock solutions in DMSO can be stored at -80°C for up to six months or at -20°C for up to one month.[3] It is recommended to store stock solutions under nitrogen to maintain stability.[3][5] For in vivo experiments, it is best to prepare working solutions fresh on the day of use.[3]

Troubleshooting Guide

Issue: I am having difficulty dissolving **ACY-1083** in DMSO.

- **Use High-Quality DMSO:** Ensure you are using a new, unopened bottle of anhydrous or molecular biology grade DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of **ACY-1083**. [3]
- **Sonication:** Gentle warming and sonication can aid in the dissolution of **ACY-1083**. [2][3] Use an ultrasonic bath for short intervals until the compound is fully dissolved.
- **Vortexing:** Vigorous vortexing can also help to break up any clumps of powder and facilitate dissolution.

Issue: My **ACY-1083** solution appears cloudy or has precipitated.

- **Check for Saturation:** You may have exceeded the solubility limit of **ACY-1083** in the chosen solvent. Try diluting the solution with more solvent.
- **Temperature Effects:** Precipitation can occur if the solution is cooled too quickly or stored at a lower temperature than it was prepared at. If you need to store the solution at a lower temperature, ensure it is completely dissolved at room temperature first.
- **Co-solvents for In Vivo Use:** If you are preparing a working solution for in vivo experiments and observe precipitation after adding aqueous buffers, consider using a co-solvent system. Common systems include combinations of DMSO, PEG300, Tween-80, and saline, or cyclodextrins. [3][6]

Data Presentation

Table 1: Solubility of **ACY-1083** in Various Solvents

Solvent	Reported Solubility	Concentration (Molar)	Notes
DMSO	100 mg/mL[3]	287.07 mM	Requires sonication; use of new, anhydrous DMSO is recommended.
DMSO	237.5 mg/mL[2]	681.79 mM	Sonication is recommended.
DMSO	10 mM[4]	10 mM	-
DMSO	0.1-1 mg/mL[1]	-	Reported as "slightly soluble".
Acetonitrile	0.1-1 mg/mL[1]	-	Reported as "slightly soluble".

Table 2: Example Formulations for In Vivo Studies

Formulation Components	Final Concentration of ACY-1083	Route of Administration	Reference
20% 2-hydroxypropyl- β -cyclodextrin + 0.5% hydroxypropyl methylcellulose in water	3 or 10 mg/kg	Intraperitoneal (i.p.)	[6][7][8]
10% Dimethylacetamide + 10% Solutol HS 15 in saline	5 mg/kg	Intraperitoneal (i.p.)	[6]
DMSO, PEG300, Tween-80, Saline	≥ 5 mg/mL	-	[3]
DMSO, 20% SBE- β -CD in Saline	5 mg/mL (suspended solution)	Oral and Intraperitoneal	[3]
DMSO, Corn oil	≥ 5 mg/mL	-	[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

- **Weighing:** Accurately weigh out the desired amount of **ACY-1083** powder (Molecular Weight: 348.35 g/mol). For example, to prepare 1 mL of a 100 mM solution, you would need 34.835 mg.
- **Solvent Addition:** Add the appropriate volume of new, anhydrous DMSO to the vial containing the **ACY-1083** powder.
- **Dissolution:** Vortex the solution vigorously. If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minute intervals until the solution is clear. Gentle warming to 37°C can also be applied.

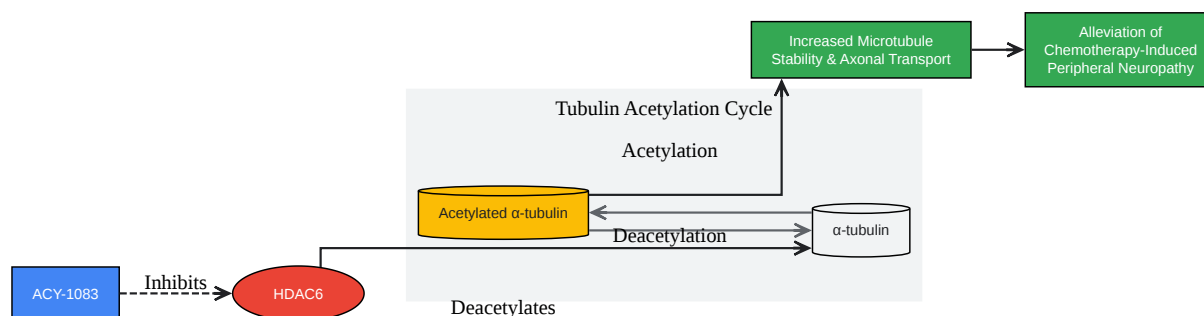
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[3]

Protocol 2: Preparation of a Working Solution for In Vivo Intraperitoneal Injection

This protocol is adapted from published studies.[6][7][8]

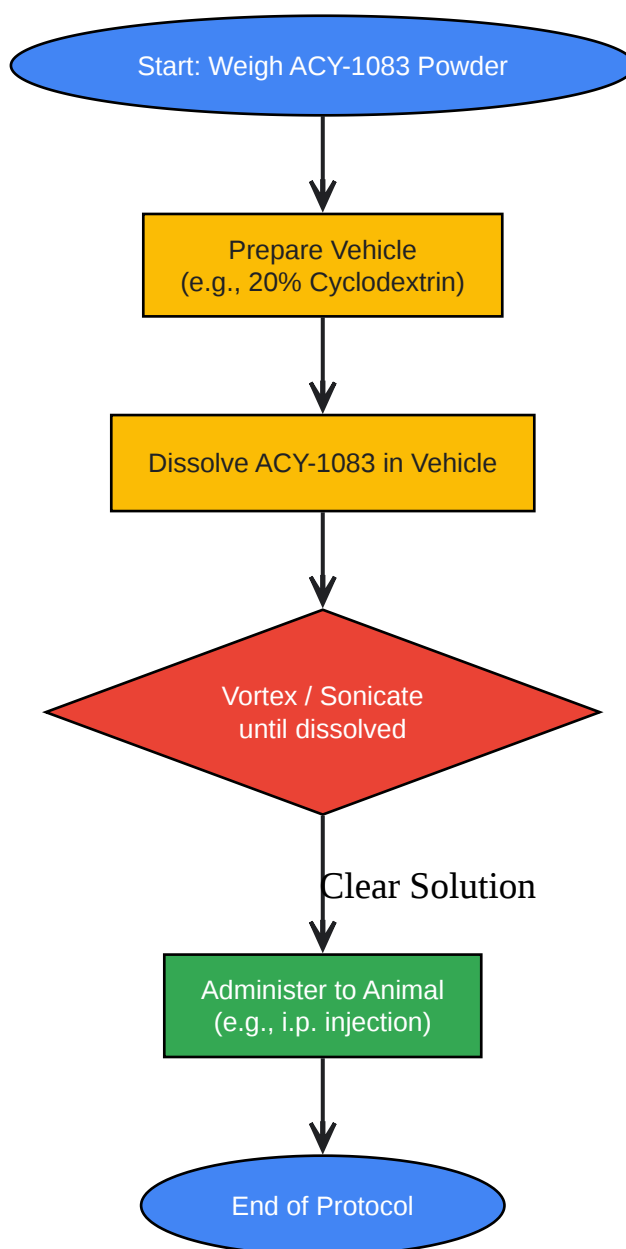
- **Vehicle Preparation:** Prepare the vehicle solution consisting of 20% 2-hydroxypropyl- β -cyclodextrin and 0.5% hydroxypropyl methylcellulose in sterile water.
- **Dissolution:** Add the calculated amount of **ACY-1083** powder to the vehicle to achieve the desired final concentration for dosing (e.g., for a 10 mg/kg dose in a mouse with a 10 mL/kg injection volume, the final concentration would be 1 mg/mL).
- **Mixing:** Vortex and/or sonicate the mixture until the **ACY-1083** is fully dissolved or forms a uniform suspension.
- **Administration:** Administer the freshly prepared solution to the experimental animals via intraperitoneal injection. It is recommended to use the solution on the same day it is prepared.[3]

Mandatory Visualization



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Caption: Mechanism of action of **ACY-1083** as a selective HDAC6 inhibitor.



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Caption: Workflow for preparing **ACY-1083** for in vivo experiments.

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